

What is Retinyl acetate-d4 and its chemical properties?

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Compound of Interest

Compound Name: Retinyl acetate-d4

Cat. No.: B12400549

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Retinyl Acetate-d4: A Technical Guide for Researchers

Abstract

This technical guide provides a comprehensive overview of **Retinyl acetate-d4**, a deuterated isotopologue of Retinyl acetate. It is intended for researchers, scientists, and professionals in drug development. This document details the chemical and physical properties of **Retinyl acetate-d4**, its primary applications as an internal standard in quantitative analytical methods, and its role in tracing Vitamin A metabolic pathways. Included are detailed experimental protocols for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS), alongside graphical representations of the retinoid metabolic pathway and analytical workflows to facilitate a deeper understanding of its application.

Introduction

Retinyl acetate, a synthetic ester of retinol (Vitamin A), is a crucial compound in various biological processes, including vision, immune function, and epithelial cell growth.^{[1][2]} In research and clinical settings, the precise quantification of retinoids is essential for understanding both physiological states and the pharmacokinetics of related drugs. **Retinyl acetate-d4** is the deuterium-labeled form of Retinyl acetate.^{[3][4]} The incorporation of four deuterium atoms creates a stable, heavier version of the molecule that is chemically identical to the natural form but distinguishable by its mass.^[3] This property makes it an ideal internal

standard for mass spectrometry-based quantification, as it co-elutes with the unlabeled analyte and experiences similar ionization and fragmentation, thus correcting for variations in sample preparation and instrument response.

Chemical and Physical Properties

Retinyl acetate-d4 shares nearly identical physicochemical properties with its non-deuterated counterpart, with the primary distinction being its molecular weight. The properties of the unlabeled Retinyl acetate are presented below and are considered representative for the d4-labeled compound, except for molecular weight and formula.

Quantitative Data Summary

Property	Value (Retinyl acetate)	Value (Retinyl acetate-d4)	Reference
Synonyms	Vitamin A acetate, Retinol acetate	Vitamin A acetate-d4, Retinol acetate-d4	
CAS Number	127-47-9	118139-40-5	
Molecular Formula	C ₂₂ H ₃₂ O ₂	C ₂₂ H ₂₈ D ₄ O ₂	
Molecular Weight	328.49 g/mol	332.51 g/mol	
Appearance	Light yellow to yellow solid powder/crystals	Not specified (assumed similar)	
Melting Point	57-58 °C	Not specified (assumed similar)	
Boiling Point	~440.5 °C at 760 mmHg (estimate)	Not specified (assumed similar)	
Solubility	DMSO: ~50 mg/mL	Not specified (assumed similar)	
Ethanol: ~16-25 mg/mL	Not specified (assumed similar)		
Water: Sparingly soluble (~0.67 mg/mL)	Not specified (assumed similar)		
Soluble in chloroform, ethyl acetate	Not specified (assumed similar)		
Stability	Light, air, and heat sensitive; Hygroscopic.	Light, air, and moisture sensitive.	
Storage Conditions	Store at -20°C under an inert atmosphere, protected from light.	Store in freezer (-20°C), protected from light, air, and moisture.	

Powder: Stable for 3 years at -20°C.	Not specified (assumed similar)	
In Solvent: Stable for 6 months at -80°C.	Not specified (assumed similar)	
λ_{max}	326 nm	Not specified (assumed similar)

Role in Vitamin A Metabolism and Signaling

Retinyl acetate serves as a precursor to biologically active retinoids. When ingested, it is hydrolyzed in the intestine to release retinol. This retinol is then absorbed by enterocytes, re-esterified, and transported to the liver for storage, primarily as retinyl palmitate. From the liver, retinol is released into the bloodstream bound to retinol-binding protein (RBP) for delivery to target tissues. In target cells, retinol is oxidized first to retinaldehyde and then irreversibly to all-trans-retinoic acid (ATRA), the primary biologically active metabolite. ATRA is then transported to the nucleus where it binds to retinoic acid receptors (RARs) and retinoid X receptors (RXRs), which function as ligand-activated transcription factors to regulate the expression of numerous genes involved in cell differentiation, proliferation, and apoptosis.

Retinyl acetate-d4 acts as a tracer, allowing researchers to follow the metabolic fate of dietary Vitamin A through these complex pathways.

Vitamin A Metabolic Pathway

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